

2-Chloro-n,n-dimethylacetamide-d3 chemical properties and structure

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Compound of Interest

Compound Name: 2-Chloro-n,n-dimethylacetamide-d3

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An In-depth Technical Guide to 2-Chloro-N,N-dimethylacetamide-d3

This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols for **2-Chloro-N,N-dimethylacetamide-d3**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Properties and Identification

2-Chloro-N,N-dimethylacetamide-d3 is the deuterated form of 2-Chloro-N,N-dimethylacetamide.[1][2] Deuterium labeling is a common strategy in pharmaceutical research to study the metabolic fate of drug candidates.[1] The physical and chemical properties of the deuterated compound are very similar to its non-deuterated analogue.

Table 1: Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₄ H ₅ D ₃ ClNO	[1]
Molecular Weight	124.58 g/mol	[1]
CAS Number	1219802-19-3	[1]
Non-Deuterated Molecular Formula	C ₄ H ₈ ClNO	[3]
Non-Deuterated Molecular Weight	121.57 g/mol	[4]
Non-Deuterated CAS Number	2675-89-0	[3][4]
Appearance	Liquid	[4]
Density (non-deuterated)	1.182 g/mL at 20 °C	[4]
Refractive Index (non-deuterated)	n _{20/D} 1.479	[4]
Flash Point (non-deuterated)	> 110 °C (> 230 °F) - closed cup	[4]
Solubility	Soluble in a wide range of organic solvents.	[5]

Identifiers for Non-Deuterated Form:

- IUPAC Name: 2-chloro-N,N-dimethylacetamide[3]
- SMILES: CN(C)C(=O)CCl[3][4]
- InChI: 1S/C₄H₈ClNO/c1-6(2)4(7)3-5/h3H₂,1-2H₃[3][4]
- Synonyms: N,N-Dimethylchloroacetamide, Acetamide, 2-chloro-N,N-dimethyl-[3]

Chemical Structure

The molecular structure of **2-Chloro-N,N-dimethylacetamide-d3** consists of a central acetamide group where the two protons on the N-methyl groups are substituted with deuterium. A chlorine atom is attached to the alpha-carbon.

Caption: Molecular structure of **2-Chloro-N,N-dimethylacetamide-d3**.

Experimental Protocols

A. Synthesis of N,N-dimethyl Chloroacetamide

A common method for the synthesis of the non-deuterated analogue involves the amidation of chloroacetyl chloride with dimethylamine.[6][7] A similar procedure would be followed for the deuterated version, using deuterated dimethylamine.

- Reaction Workflow:



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Caption: Workflow for the synthesis of N,N-dimethyl chloroacetamide.

- Detailed Methodology:[7]
 - An alkali metal salt (e.g., sodium acetate) and water are added to a chlorinated hydrocarbon solvent (e.g., dichloromethane).
 - The mixture is cooled to a temperature between -15°C and -8°C.
 - Dimethylamine gas is introduced into the cooled solution.
 - Chloroacetyl chloride is then added dropwise while maintaining the temperature between -8°C and 5°C. The pH is controlled to be between 5 and 8 during the addition.

- The reaction is allowed to proceed for 1 to 3 hours after the addition is complete.
- The resulting product mixture is filtered.
- The aqueous phase is extracted with the chlorinated hydrocarbon solvent.
- The organic phases are combined, dried over an appropriate drying agent, and the solvent is removed under reduced pressure.
- The crude product is then purified by vacuum distillation to yield N,N-dimethyl chloroacetamide.

B. Quality Analysis by Gas Chromatography (GC)

The purity of 2-Chloro-N,N-dimethylacetamide is often determined by Gas Chromatography (GC).

- General Protocol:
 - Sample Preparation: Prepare a dilute solution of the compound in a suitable volatile solvent (e.g., dichloromethane or ethyl acetate).
 - Instrumentation: Use a gas chromatograph equipped with a Flame Ionization Detector (FID).
 - Column: A non-polar or medium-polarity capillary column is typically suitable.
 - Carrier Gas: Use an inert gas like helium or nitrogen at a constant flow rate.
 - Temperature Program:
 - Injector Temperature: Set to a temperature that ensures rapid vaporization without decomposition (e.g., 250°C).
 - Oven Temperature: Start at a low temperature (e.g., 60°C), hold for a few minutes, then ramp up at a controlled rate (e.g., 10°C/min) to a final temperature (e.g., 280°C) and hold.

- Detector Temperature: Set higher than the final oven temperature (e.g., 300°C).
- Injection: Inject a small volume (e.g., 1 µL) of the prepared sample.
- Data Analysis: The purity is determined by calculating the area percentage of the main peak corresponding to 2-Chloro-N,N-dimethylacetamide. An assay of ≥97.0% is a common purity specification.[\[4\]](#)

For deuterated compounds like **2-Chloro-N,N-dimethylacetamide-d3**, mass spectrometry (GC-MS or LC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy are also used for structural confirmation and to determine the degree of deuterium incorporation.[\[2\]](#)

Safety and Handling

2-Chloro-N,N-dimethylacetamide is a hazardous substance that requires careful handling.

- Hazard Identification:
 - Acute Toxicity: Harmful if swallowed.[\[3\]](#)[\[4\]](#)
 - Skin Corrosion/Irritation: Causes severe skin burns and eye damage.[\[3\]](#)[\[8\]](#)
 - Respiratory Irritation: May cause respiratory irritation.[\[8\]](#)
- Recommended Handling Procedures:
 - Work in a well-ventilated area, preferably under a chemical fume hood.[\[8\]](#)
 - Avoid contact with skin, eyes, and clothing.[\[9\]](#)
 - Do not breathe vapors or mist.[\[8\]](#)
 - Wash hands thoroughly after handling.[\[8\]](#)
 - Keep away from heat, sparks, and open flames.[\[10\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[11\]](#)

- Skin Protection: Wear chemically resistant gloves (e.g., butyl rubber) and protective clothing.[8][9]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors.[9]
- Storage:
 - Store in a cool, dry, and well-ventilated place.[8]
 - Keep containers tightly closed.[8]
 - Store in a corrosives area, away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.[8]
- First Aid Measures:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[8]
 - Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove all contaminated clothing. Seek immediate medical attention.[8]
 - Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[8]
 - Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[8]

This guide is intended for informational purposes only and should not be used as a substitute for a comprehensive safety data sheet (SDS) or professional consultation. Always refer to the specific SDS for the most current and detailed safety information before handling this chemical.

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